

Safeguarding Your Research: A Comprehensive Guide to Handling Angeloylgomisin O

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Compound of Interest

Compound Name: Angeloylgomisin O

Cat. No.: B593424

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Angeloylgomisin O**, a natural product isolated from *Schisandra chinensis*. Adherence to these protocols is critical for minimizing risk and ensuring the integrity of your research.

Angeloylgomisin O is a compound that requires careful handling due to its potential health and environmental hazards. It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.^[1] Furthermore, it is very toxic to aquatic life with long-lasting effects.^[1] The following procedures outline the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure safe usage in a laboratory setting.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **Angeloylgomisin O**. It is imperative to use the correct PPE to prevent exposure.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles with Side-Shields	Must meet ANSI Z87.1 standards to protect against chemical splashes.
Hand Protection	Protective Gloves	Disposable nitrile gloves are suitable for short-term protection. Consult the glove manufacturer's specifications for chemical compatibility. [2]
Body Protection	Impervious Clothing	A lab coat or other protective clothing that is resistant to chemicals should be worn. [1]
Respiratory Protection	Suitable Respirator	Use in a well-ventilated area. If adequate ventilation is not available or if dust/aerosols are formed, a respirator is required. [1] [2]

Standard Operating Procedure for Handling Angeloylgomisin O

Adherence to a strict operational workflow is crucial for minimizing the risk of exposure and contamination.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area. A chemical fume hood is recommended.[\[1\]](#)
- Locate the nearest safety shower and eye wash station before beginning work.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)

2. Handling the Compound:

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

3. Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area away from direct sunlight and ignition sources.[\[1\]](#)
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[1\]](#)

Emergency and Disposal Protocols

Proper response to accidental exposure and correct disposal are critical for safety and environmental protection.

First Aid Measures:

- If Swallowed: Call a poison center or doctor immediately. Rinse mouth with water.[\[1\]](#)
- In Case of Skin Contact: Remove contaminated clothing immediately and rinse the skin thoroughly with large amounts of water.[\[1\]](#)
- In Case of Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention.[\[1\]](#)
- If Inhaled: Move the individual to fresh air.[\[1\]](#)

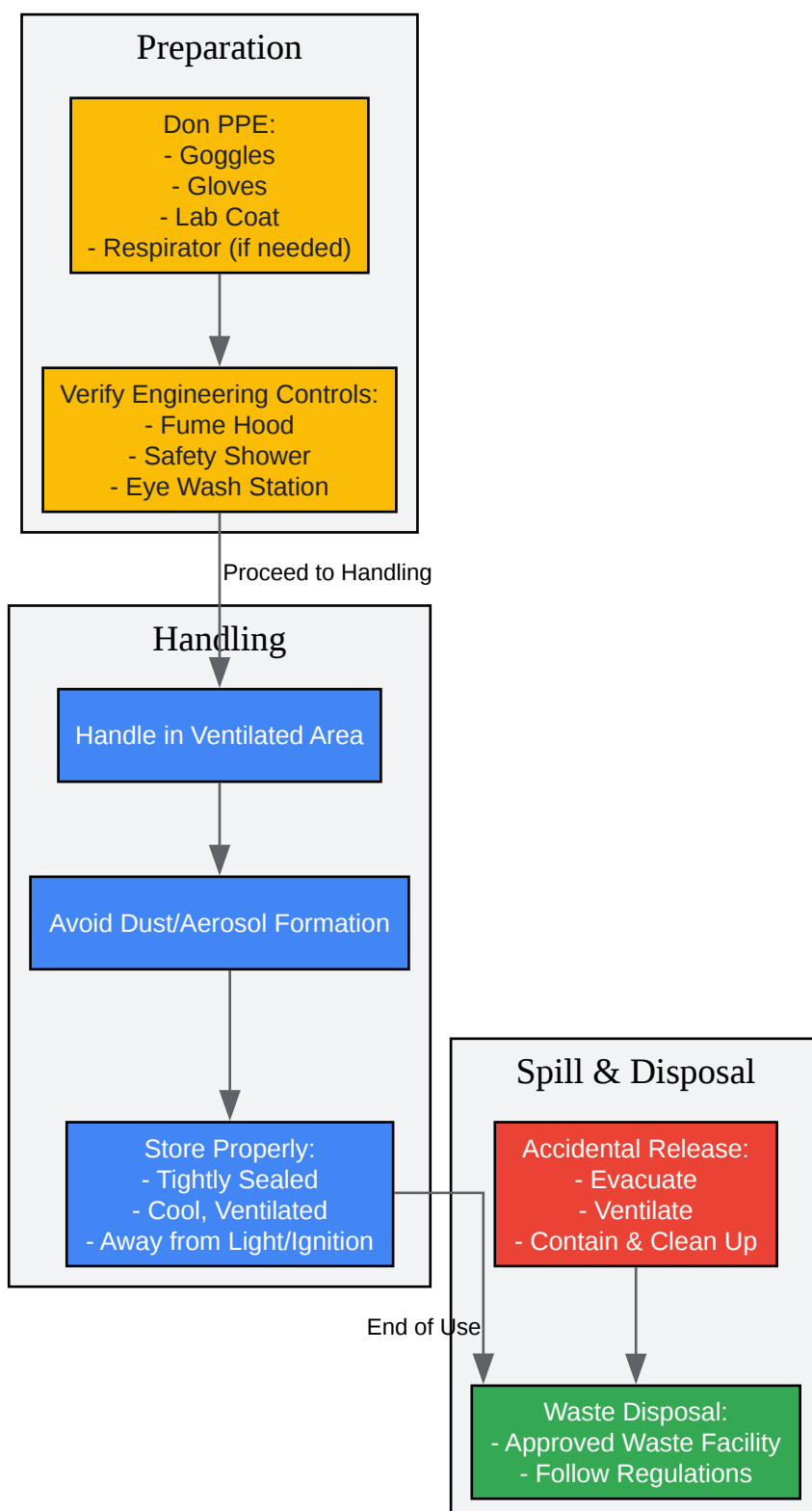
Accidental Release Measures:

- Use full personal protective equipment.[\[1\]](#)
- Evacuate personnel to a safe area and ensure adequate ventilation.[\[1\]](#)

- Prevent further leakage or spillage and keep the product away from drains and water courses.[\[1\]](#)
- For cleanup, absorb solutions with a liquid-binding material such as diatomite. Decontaminate surfaces by scrubbing with alcohol.[\[1\]](#)

Disposal Plan:

- Dispose of the substance and its container at an approved waste disposal plant.[\[1\]](#)
- All disposal activities must be in accordance with federal, state, and local regulations.[\[1\]](#)



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Caption: Workflow for Safe Handling of **Angeloylgomisin O**.

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References

- 1. Angeloylgomisin Q[72561-28-5]MSDS [dcchemicals.com]
- 2. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
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